

"12-(t-Boc-amino)-1-dodecyl Bromide" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **12-(t-Boc-amino)-1-dodecyl Bromide**

Cat. No.: **B015350**

[Get Quote](#)

An In-depth Technical Guide on **12-(t-Boc-amino)-1-dodecyl Bromide**

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **12-(t-Boc-amino)-1-dodecyl Bromide**, a bifunctional molecule commonly utilized in the synthesis of more complex chemical entities.

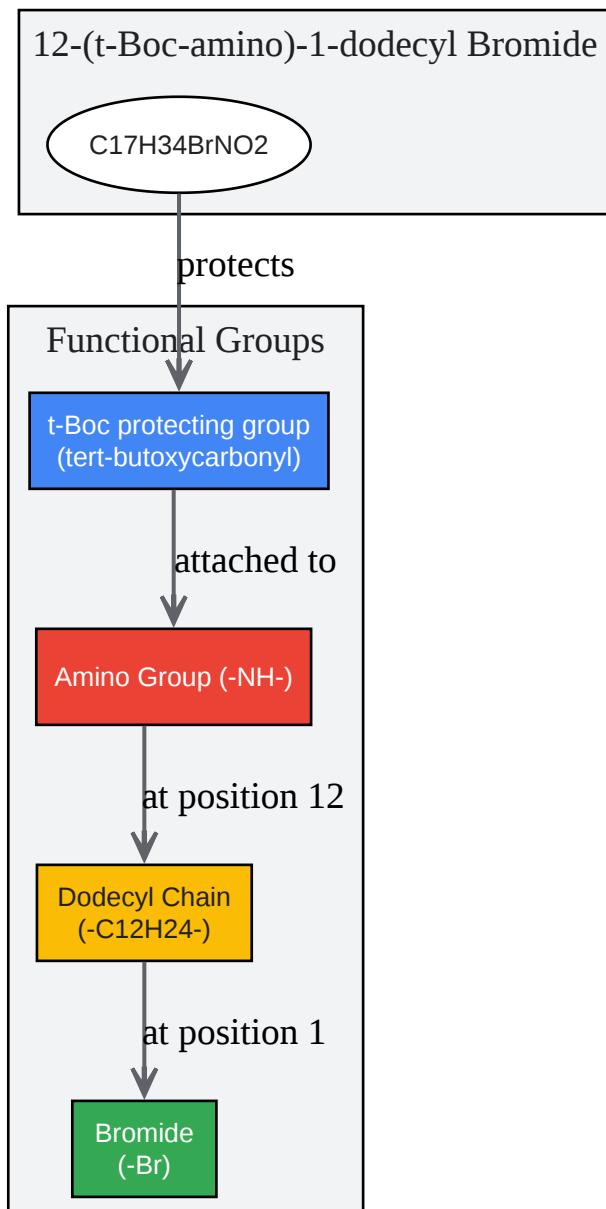
Core Molecular Data

The fundamental properties of **12-(t-Boc-amino)-1-dodecyl Bromide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C17H34BrNO2 [1] [2] [3] [4]
Molecular Weight	364.36 g/mol [1] [2] [4]
Alternate Molecular Weight	364.37 g/mol [5]
IUPAC Name	tert-butyl (12-bromododecyl)carbamate [5]
CAS Number	887353-35-7 [1] [2] [4] [5]

Structural and Logical Representation

To visualize the connectivity and the constituent functional groups of **12-(t-Boc-amino)-1-dodecyl Bromide**, the following diagram illustrates the logical relationship between its core components.



[Click to download full resolution via product page](#)

Caption: Logical structure of **12-(t-Boc-amino)-1-dodecyl Bromide**.

This technical summary provides the essential molecular data and a conceptual diagram for **12-(t-Boc-amino)-1-dodecyl Bromide**, which are foundational for its application in experimental protocols within research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemwhat.com [chemwhat.com]
- 2. 12-(t-Boc-amino)-1-dodecyl bromide_887353-35-7_Hairui Chemical [hairuichem.com]
- 3. PubChemLite - 12-(t-boc-amino)-1-dodecyl bromide (C17H34BrNO2) [pubchemlite.lcsb.uni.lu]
- 4. 12-(t-Boc-amino)-1-dodecyl Bromide, TRC 25 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.be]
- 5. 12-(Boc-amino)-1-dodecyl bromide 95% | CAS: 887353-35-7 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. ["12-(t-Boc-amino)-1-dodecyl Bromide" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b015350#12-t-boc-amino-1-dodecyl-bromide-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com